

Physical and chemical properties of Titanium(3+) propanolate

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Compound of Interest

Compound Name: *Titanium(3+) propanolate*

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An In-depth Technical Guide on Titanium(III) Propanolate

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Scientific literature extensively covers Titanium(IV) alkoxides. However, detailed experimental data specifically for Titanium(III) propanolate is scarce. This guide compiles available information and draws analogies from closely related Titanium(III) compounds to provide a comprehensive overview.

Introduction

Titanium(III) propanolate, also known as titanium isopropoxide or $\text{Ti}(\text{O-i-Pr})_3$, is an organometallic compound where titanium exists in the +3 oxidation state. This trivalent state confers unique chemical properties, particularly its reducing nature and paramagnetic character, making it a compound of interest in various fields of chemical synthesis and materials science. Unlike its more common and stable Titanium(IV) counterpart, $\text{Ti}(\text{O-i-Pr})_4$, the Ti(III) species is a potent reducing agent and is highly sensitive to air and moisture. This guide provides a detailed account of its known and inferred physical and chemical properties, experimental protocols for its synthesis and characterization, and potential applications, with a focus on its catalytic activity.

Physical and Chemical Properties

Due to the limited availability of specific experimental data for Titanium(III) propanolate, the following table summarizes its basic identifiers and includes expected properties based on the behavior of similar Titanium(III) alkoxides.

Property	Value/Description	Source/Rationale
Chemical Formula	C ₉ H ₂₁ O ₃ Ti	[1]
Molecular Weight	225.13 g/mol	[1]
CAS Number	22378-84-3	[1]
Appearance	Expected to be a colored (likely blue or violet) solid or solution. Ti(III) compounds are typically colored due to d-d electronic transitions.	Inferred from other Ti(III) compounds.
Melting Point	Not available. Expected to be a low-melting solid.	
Boiling Point	A boiling point of 73 °C at 760 mmHg has been reported for a substance with this CAS number, though this may refer to a related compound or require further verification.	[2]
Solubility	Expected to be soluble in anhydrous non-protic organic solvents like THF, toluene, and hexane. Insoluble in water.	Inferred from the properties of other metal alkoxides.
Stability	Highly sensitive to air and moisture. It is readily oxidized to Ti(IV) species. Should be handled under an inert atmosphere (e.g., argon or nitrogen).	General property of Ti(III) compounds.
Reactivity	Strong reducing agent. Readily undergoes hydrolysis in the presence of water to form titanium oxides and isopropanol.[1]	[1]

Chemical Reactivity and Handling

Titanium(III) propanolate is a highly reactive compound primarily due to the low oxidation state of the titanium atom.

Oxidation: The most significant chemical property is its propensity for oxidation. Exposure to air (oxygen) will rapidly and irreversibly convert it to the more stable Titanium(IV) species. This necessitates handling in a glovebox or using Schlenk line techniques.

Hydrolysis: Like most metal alkoxides, it is extremely sensitive to moisture. It reacts vigorously with water in a hydrolysis reaction to produce titanium oxides and isopropanol.^[1] The reaction can be generalized as:



Further oxidation may lead to the formation of TiO_2 .

Ligand Exchange: The propanolate ligands can be exchanged with other alcohols or ligands, providing a route to synthesize other Titanium(III) derivatives.

Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of Titanium(III) propanolate are not readily available in the literature. However, a general approach can be adapted from the synthesis of other Titanium(III) complexes.

Synthesis of Titanium(III) Propanolate

The synthesis of Titanium(III) propanolate typically involves the reduction of a Titanium(IV) precursor or the reaction of a Titanium(III) halide with a propanolate source.

Method 1: Reduction of Titanium(IV) Isopropoxide

A common method for preparing Ti(III) alkoxides is the reduction of the corresponding Ti(IV) alkoxide.

- **Reactants:** Titanium(IV) isopropoxide, a suitable reducing agent (e.g., sodium naphthalenide, or an electrochemical method).

- Solvent: Anhydrous, deoxygenated tetrahydrofuran (THF) or a similar etheral solvent.
- Procedure (Illustrative):
 - Under an inert atmosphere, dissolve Titanium(IV) isopropoxide in dry THF.
 - Cool the solution to a low temperature (e.g., -78 °C).
 - Slowly add a stoichiometric amount of the reducing agent solution with vigorous stirring.
 - Allow the reaction to warm to room temperature and stir for several hours. The color of the solution should change, indicating the formation of the Ti(III) species.
 - The product can be used in situ or isolated by removal of the solvent under vacuum, followed by purification if necessary.

Method 2: From Titanium(III) Chloride

Alternatively, it can be synthesized from a Titanium(III) halide.

- Reactants: Titanium(III) chloride (TiCl_3), sodium isopropoxide (NaO-i-Pr).
- Solvent: Anhydrous, deoxygenated THF or a hydrocarbon solvent.
- Procedure (Illustrative):
 - Under an inert atmosphere, suspend TiCl_3 in dry THF.
 - Slowly add a solution or suspension of three equivalents of sodium isopropoxide in THF.
 - Stir the reaction mixture at room temperature for several hours.
 - The formation of a precipitate (NaCl) will be observed.
 - Filter the reaction mixture to remove the salt.
 - The filtrate contains the Titanium(III) propanolate, which can be isolated by removing the solvent.

Characterization

Given its paramagnetic nature, characterization would rely on techniques sensitive to unpaired electrons.

- **Electron Paramagnetic Resonance (EPR) Spectroscopy:** This is the most direct method to confirm the presence and study the electronic environment of the Ti(III) center.
- **UV-Vis Spectroscopy:** The d-d electronic transitions of the Ti(III) ion should give rise to characteristic absorption bands in the visible region, resulting in a colored solution.
- **Magnetic Susceptibility Measurements:** These measurements can confirm the presence of the d^1 Ti(III) center.
- **Infrared (IR) Spectroscopy:** To confirm the presence of the isopropoxide ligands.
- **X-ray Crystallography:** For determining the solid-state structure, if suitable crystals can be obtained.

Applications in Research and Development

While specific applications of Titanium(III) propanolate are not widely documented, its chemical properties suggest its utility in several areas, particularly as a catalyst. Titanium(III) species are known to be effective catalysts in a variety of organic transformations.

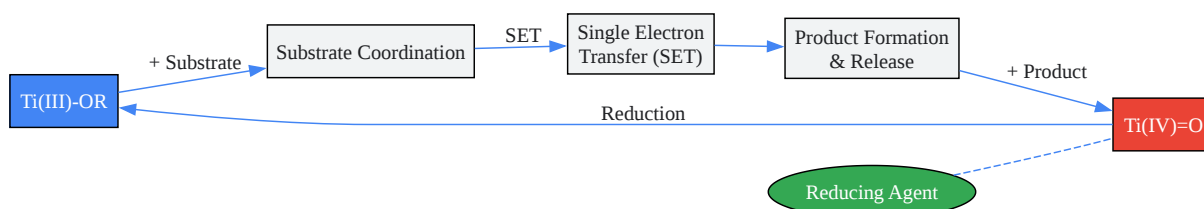
Catalysis

Titanium(III) complexes are known to catalyze a range of reactions, often involving single-electron transfer steps. The propanolate derivative would be expected to participate in similar catalytic cycles.

- **Reductive Coupling Reactions:** Ti(III) reagents are well-known for their use in reductive coupling reactions, such as the McMurry reaction.
- **Polymerization:** Ziegler-Natta catalysts, which are used in the production of polyolefins, often involve titanium in lower oxidation states.

- Asymmetric Synthesis: Chiral Ti(III) complexes have been explored as catalysts for enantioselective transformations.

The following diagram illustrates a general catalytic cycle involving a Ti(III)/Ti(IV) redox couple, which could be applicable to reactions catalyzed by Titanium(III) propanolate.



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Caption: A general catalytic cycle for a Ti(III)/Ti(IV) redox process.

Drug Development

The use of titanium compounds in medicine is an emerging field, primarily focused on the anticancer properties of certain titanium complexes. While there is no specific research on Titanium(III) propanolate in drug development, the general interest in titanium-based drugs stems from their potential to overcome resistance to platinum-based chemotherapeutics. The reactivity of Ti(III) compounds could be harnessed for pro-drug activation strategies, where the compound is administered in an inactive form and activated under specific physiological conditions. However, the high reactivity and instability of simple alkoxides like Titanium(III) propanolate would likely require significant ligand design to be viable for pharmaceutical applications.

Safety and Handling

Titanium(III) propanolate is expected to be a pyrophoric and water-reactive substance.

- Handling: All manipulations should be carried out under an inert atmosphere of argon or nitrogen in a glovebox or using a Schlenk line.

- **Storage:** Store in a tightly sealed container under an inert atmosphere in a cool, dry place.
- **Personal Protective Equipment (PPE):** Flame-retardant lab coat, safety glasses, and appropriate gloves should be worn.
- **Fire:** In case of fire, use a Class D fire extinguisher (for combustible metals). DO NOT use water, carbon dioxide, or halogenated extinguishing agents.

Conclusion

Titanium(III) propanolate is a reactive organometallic compound with potential applications in catalysis and materials science. Its utility is derived from the reducing power of the Ti(III) center. However, this reactivity also makes it challenging to handle and study, which likely contributes to the limited amount of detailed information available in the scientific literature. Further research into the synthesis, characterization, and reactivity of this and similar Ti(III) alkoxides could unveil new and valuable chemical transformations. For researchers in drug development, while this specific compound may not be directly applicable, the fundamental chemistry of Ti(III) could inspire the design of novel titanium-based therapeutic agents.

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